Application Note: N,3-Dimethyloxetan-3-amine in Drug Discovery

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Compound of Interest

Compound Name:	*N,3-dimethyloxetan-3-amine*
CAS No.:	*1310732-23-0*
Cat. No.:	*B1425195*

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Executive Summary

The **N,3-dimethyloxetan-3-amine** motif (CAS: 1365969-62-5, HCl salt) represents a high-value bioisostere in modern medicinal chemistry. It is primarily deployed to replace gem-dimethyl or tert-butyl groups adjacent to nitrogen atoms. This substitution leverages the "oxetane effect" to lower lipophilicity (LogP), modulate basicity (pKa), and block metabolic hot-spots without compromising steric bulk or ligand-target binding interactions.

This guide provides a comprehensive technical framework for synthesizing, handling, and applying this building block to optimize lead compounds.

Scientific Rationale & Mechanism

The Bioisosteric Advantage

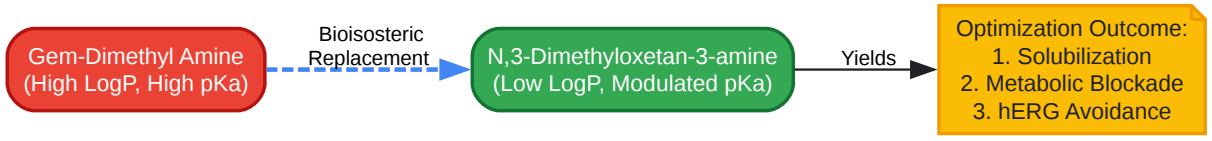
The central premise of using **N,3-dimethyloxetan-3-amine** is the replacement of a lipophilic, metabolically labile gem-dimethyl group with a polar, stable oxetane ring.

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Feature	gem-Dimethyl Analog (e.g., N-tert-butyl)	N,3-Dimethyloxetan-3-amine	Impact on Drug Properties
Hybridization	sp^3 (Tetrahedral)	sp^3 (Distorted/Puckered)	Maintains 3D-spatial volume for binding.
Lipophilicity (LogP)	High (Lipophilic)	Low (Polar)	Reduces LogP by ~1.0–2.0 units, improving solubility.
Basicity (pKa)	~10.5 (Highly Basic)	~6.0–7.5 (Modulated)	Reduces pKa by 2–3 units. Reduces lysosomal trapping and hERG liability.
Metabolic Stability	Prone to CYP450 oxidation (N-dealkylation)	Resistant	The oxetane ring is metabolically robust; blocks α-carbon oxidation.
H-Bonding	None	H-Bond Acceptor (O)	The ether oxygen can engage in additional H-bonds with the target.

Structural Comparison Logic

The diagram below illustrates the steric and electronic relationship between the standard gem-dimethyl motif and the oxetane bioisostere.



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Figure 1:Bioisosteric replacement strategy. Transitioning from a gem-dimethyl amine to an oxetane amine retains steric volume while dramatically altering electronic properties.

Experimental Protocols

Synthesis of **N,3-Dimethyloxetan-3-amine**

Context: Direct reductive amination of oxetan-3-one is often low-yielding due to the instability of the strained imine intermediate. The Benzotriazole Method (pioneered by Carreira/Müller) is the gold standard for accessing 3,3-disubstituted oxetanes reliably.

Reagents:

- Oxetan-3-one (CAS: 6704-31-0)
- Benzotriazole (BtH)
- Methylamine (2M in THF)
- Methylmagnesium bromide (MeMgBr, 3M in ether) or Methyllithium (MeLi)
- Solvents: Dichloromethane (DCM), THF (Anhydrous)

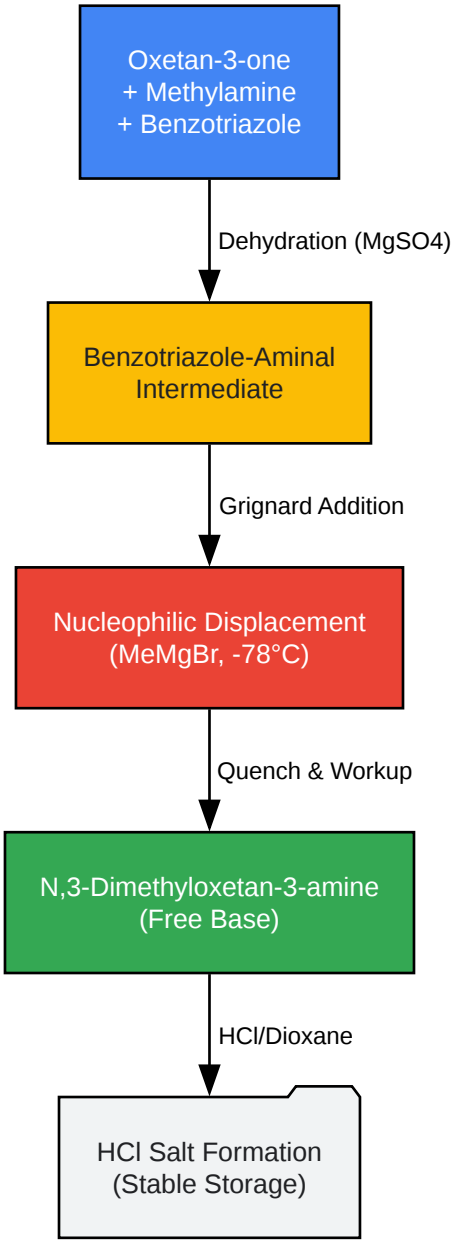
Protocol Workflow:

- Step A: Formation of the Aminal Intermediate
  - Dissolve benzotriazole (1.0 equiv) and methylamine (1.0 equiv) in DCM at 25°C.
  - Add oxetan-3-one (1.0 equiv) dropwise.
  - Stir for 12–24 hours in the presence of $MgSO_4$ (drying agent) to drive equilibrium.
  - Observation: A white precipitate (the aminal) often forms.
  - Filter and concentrate to obtain the N-(benzotriazolylalkyl)amine intermediate. Note: This intermediate is stable and storable.
- Step B: Nucleophilic Substitution (Grignard Addition)

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- Dissolve the aminal intermediate in anhydrous THF under Argon/Nitrogen.
- Cool to -78°C (Critical to prevent ring opening).
- Slowly add MeMgBr (2.5 equiv). The Grignard reagent acts as a Lewis acid to expel the benzotriazole and nucleophilically attack the resulting iminium ion.
- Warm slowly to 0°C over 2 hours.
- Quench: Carefully add saturated NH_4Cl solution.
- Extraction: Extract with Et_2O or DCM. Note: The product is a low-molecular-weight amine and may be volatile. Do not evaporate to dryness under high vacuum if free base.
- Purification: Isolate as the HCl salt by adding 4M HCl in dioxane, or purify via flash chromatography (DCM/MeOH/NH_3).

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Figure 2:Robust synthetic route via benzotriazole aminal intermediate, avoiding unstable imine isolation.

Coupling Protocol: SnAr (Nucleophilic Aromatic Substitution)

Application: Installing the oxetane amine onto a heteroaryl core (e.g., pyridine, pyrimidine) for SAR exploration.

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Protocol:

- Preparation: Charge a reaction vial with the heteroaryl chloride (1.0 equiv), **N,3-dimethyloxetan-3-amine** HCl salt (1.2 equiv), and Cs_2CO_3 (3.0 equiv).
- Solvent: Add anhydrous DMF or DMSO (0.2 M concentration).
- Reaction: Heat to 60–80°C. Caution: Higher temperatures (>100°C) or strong Lewis acids may risk opening the oxetane ring.
- Monitoring: Monitor by LCMS. The oxetane ring is generally stable under basic SnAr conditions.
- Workup: Dilute with water, extract with EtOAc. Wash organic layer extensively with water/brine to remove DMF.

Stability & Handling Protocol

- Storage: The free base is volatile and hygroscopic. It readily absorbs CO_2 from the air to form carbamates. ALWAYS store as the HCl or Oxalate salt at 4°C or -20°C.
- Acid Sensitivity: While 3,3-disubstituted oxetanes are more stable than monosubstituted ones, they are still acid-sensitive. Avoid strong aqueous acids (e.g., 6M HCl, reflux) for prolonged periods.
  - Safe: TFA/DCM deprotection (room temp, <1 hr).
  - Unsafe: Heating in 1M HCl > 60°C.

Data Summary: Physicochemical Impact

The following table summarizes the expected shift in properties when replacing a standard N-isopropyl group with the N-methyloxetanyl motif in a theoretical drug scaffold.

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Property	N-Isopropyl (Reference)	N,3-Dimethyloxetanyl (Bioisostere)	Delta (Change)
Molecular Weight	+43 Da	+85 Da	+42 Da
ClogP	3.5	2.1	-1.4 (Improved Solubility)
pKa (Conj. Acid)	10.2	6.8	-3.4 (Reduced Basicity)
tPSA (Å²)	3.2	12.5	+9.3 (Polar Surface Area)
Metabolic Clearance	High (N-dealkylation)	Low	Improved Stability

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